

IUPAC name and synonyms for 3,3'-DDS

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Compound of Interest

Compound Name: 3,3'-Sulfonyldianiline

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An In-depth Technical Guide to 3,3'-Diaminodiphenyl Sulfone (3,3'-DDS)

Introduction

3,3'-Diaminodiphenyl sulfone (3,3'-DDS) is an aromatic amine that serves as a crucial building block and curing agent in the synthesis of high-performance polymers. Its unique chemical structure imparts desirable properties such as high thermal stability, excellent mechanical strength, and chemical resistance to the polymers in which it is incorporated. This technical guide provides a comprehensive overview of the IUPAC name, synonyms, chemical properties, and key applications of 3,3'-DDS, with a focus on its role in the formulation of advanced composite materials. This document is intended for researchers, scientists, and professionals in the fields of materials science and drug development.

Chemical Identity

The nomenclature and various identifiers for 3,3'-DDS are provided below.

- IUPAC Name: 3,3'-diaminodiphenyl sulfone[1][2]
- Alternative Name: **3,3'-Sulfonyldianiline**[1][2]

Synonyms

A comprehensive list of synonyms for 3,3'-DDS is presented in the table below.[1][2][3][4]

Synonym
3,3'-Diaminophenyl sulfone
Bis(3-aminophenyl) sulfone
3-Aminophenyl sulfone
Benzenamine, 3,3'-sulfonylbis-
3,3'-Sulphonyldianiline
Bis(m-aminophenyl) sulfone
3,3'-Sulfonylbis(aniline)
3-(3-aminophenyl)sulfonylaniline
Sulfone, bis(m-aminophenyl)
3-(3-aminobenzenesulfonyl)aniline
3,3'-diaminodiphenylsulfone
3,3-sulfonyldianiline
3,3'-Sulfonylbisbenzenamine

Physicochemical Properties

The key physicochemical properties of 3,3'-DDS are summarized in the following table.

Property	Value
CAS Number	599-61-1[1][2]
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₂ S[1][5]
Molecular Weight	248.30 g/mol [2][5]
Appearance	Off-white to yellowish-brown crystalline powder[6][7][8]
Melting Point	167-175 °C[1][6][7][8]
Density	1.361 g/cm ³ [4][5]
Purity	≥99.0%[6][7][8]
Solubility	Insoluble in water.[3]
Toxicological Data (LD50)	Oral (Rat): 4920 mg/kg[2][9]

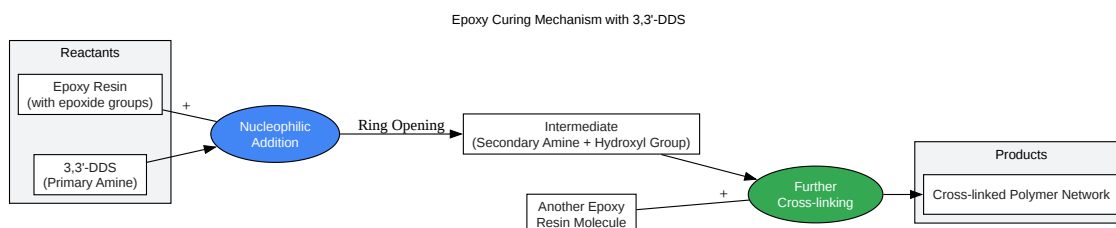
Applications in Materials Science

3,3'-DDS is a key component in the formulation of advanced materials, primarily utilized as a curing agent for epoxy resins and as a monomer in the synthesis of high-performance polymers.[1][3][10] Its applications are especially prominent in the aerospace, automotive, and electronics industries where materials with exceptional thermal and mechanical properties are required.[10]

Curing Agent for Epoxy Resins

As a curing agent, 3,3'-DDS reacts with the epoxide groups of the resin to form a highly cross-linked, three-dimensional network. This process, known as curing, transforms the liquid resin into a hard, thermoset polymer. The resulting material exhibits enhanced thermal stability, superior mechanical strength, and increased resistance to chemical degradation.[10]

The curing mechanism involves the nucleophilic addition of the amine groups of 3,3'-DDS to the electrophilic carbon atoms of the oxirane rings in the epoxy resin. This reaction opens the epoxide ring and forms a hydroxyl group and a secondary amine. The secondary amine can then react with another epoxide group, leading to further cross-linking.



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Caption: Chemical reaction pathway for the curing of epoxy resin using 3,3'-DDS.

Monomer for Polysulfonamide (PSA) Synthesis

3,3'-DDS serves as a critical monomer in the synthesis of polysulfonamide (PSA) fibers, a class of aromatic polyamides known for their exceptional heat resistance and flame retardancy.^[11] The polymerization reaction typically involves the condensation of 3,3'-DDS with an aromatic diacid chloride, such as terephthaloyl chloride, to form the polyamide backbone containing sulfone linkages.

Experimental Protocols

Protocol for Curing of Tetraglycidyl 4,4'-diaminodiphenylmethane (TGDDM) Epoxy Resin

This protocol describes the procedure for curing a TGDDM epoxy resin using a mixture of 3,3'-DDS and 4,4'-diaminodiphenyl sulfone (4,4'-DDS) as curing agents.

Materials:

- Tetraglycidyl 4,4'-diaminodiphenylmethane (TGDDM) epoxy resin
- 3,3'-Diaminodiphenyl sulfone (3,3'-DDS)
- 4,4'-Diaminodiphenyl sulfone (4,4'-DDS)

Procedure:

- The TGDDM epoxy resin is preheated to 80°C.
- A predetermined ratio of 3,3'-DDS and 4,4'-DDS (e.g., 7:3 by weight) is added to the preheated resin.
- The mixture is stirred at 80°C for 2 hours to ensure complete dissolution and uniform mixing of the curing agents.
- The mixture is then degassed in a rotary evaporator at 80°C for 10 minutes to remove any entrapped air bubbles.
- The degassed mixture is poured into a preheated mold.
- The curing process is carried out in a programmable oven with the following temperature profile:
 - 150°C for 2 hours
 - 180°C for 1 hour
 - 210°C for 2 hours
- After the curing cycle is complete, the oven is allowed to cool down to room temperature before demolding the cured epoxy thermoset.

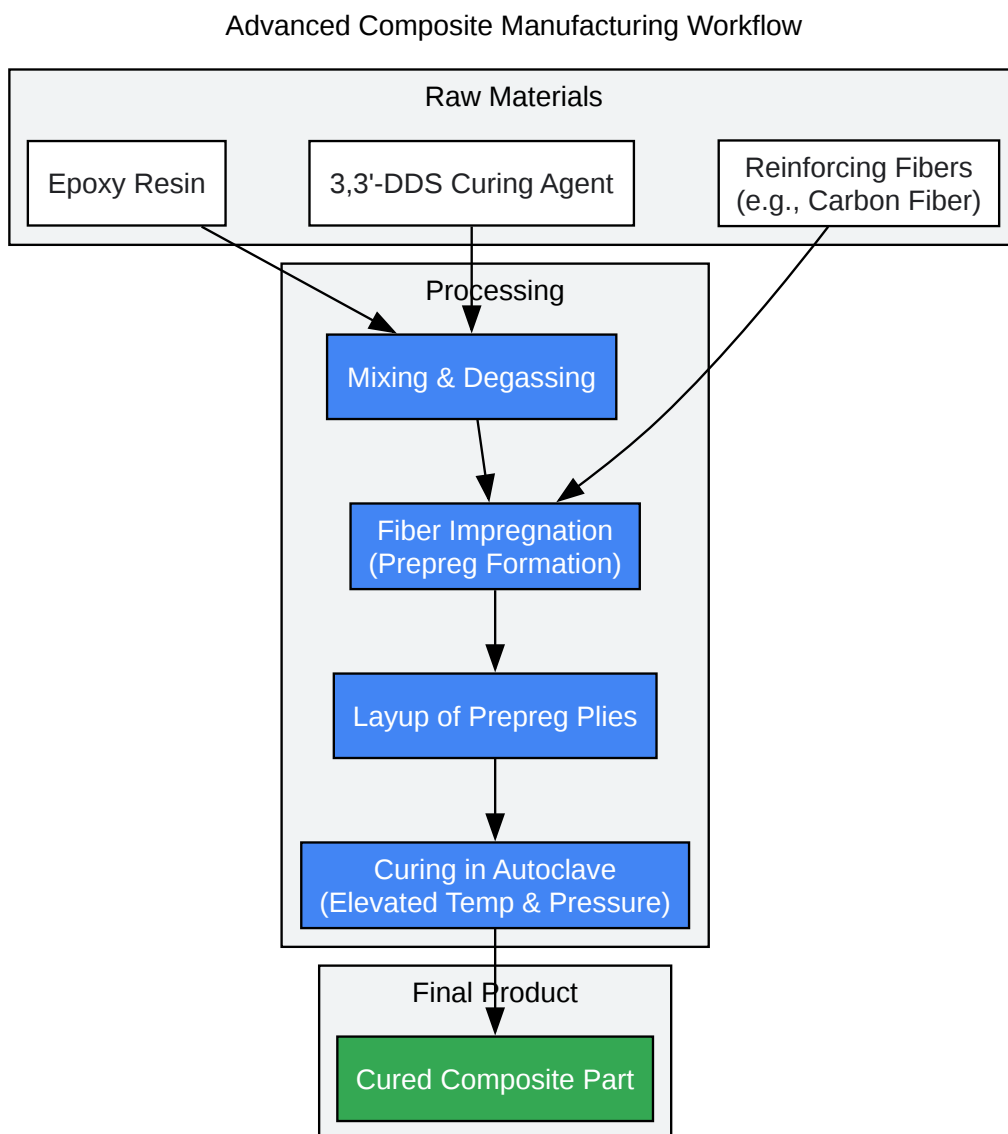
Characterization of Cured Epoxy Resins

The properties of the cured epoxy resins can be characterized using various analytical techniques:

- **Differential Scanning Calorimetry (DSC):** To determine the glass transition temperature (T_g) and the extent of the curing reaction.
- **Dynamic Mechanical Analysis (DMA):** To measure the storage modulus, loss modulus, and tan delta, which provide information about the viscoelastic properties and crosslink density of the material.
- **Tensile Testing:** To evaluate the mechanical properties such as tensile strength, Young's modulus, and elongation at break.
- **Fracture Toughness Testing:** To assess the material's resistance to crack propagation.

Workflow for Advanced Composite Manufacturing

The general workflow for manufacturing advanced composite materials using 3,3'-DDS as a curing agent for an epoxy matrix is illustrated in the following diagram.



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Caption: A simplified workflow for the manufacturing of advanced composite materials.

Conclusion

3,3'-Diaminodiphenyl sulfone is a versatile and indispensable chemical for the production of high-performance polymers. Its role as a potent curing agent for epoxy resins and a key monomer for heat-resistant polymers like polysulfonamides makes it a critical component in advanced materials used in demanding applications. A thorough understanding of its properties and reaction mechanisms is essential for the continued development of next-generation materials with enhanced performance characteristics.

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